

Technical Guide: Molecular Weight of 4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the molecular weight of the organic compound **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde**. This document details the elemental composition, precise atomic weights, and the calculated molecular weight, offering a foundational dataset for researchers in pharmacology, medicinal chemistry, and materials science.

Chemical Identity and Molecular Formula

The subject of this guide is the aldehyde derivative, **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde**. Accurate determination of its molecular weight is fundamental for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

The molecular formula for this compound is $C_{19}H_{16}O_3$.

Elemental Composition and Atomic Weights

The molecular weight is the sum of the atomic weights of its constituent atoms. The standard atomic weights for Carbon, Hydrogen, and Oxygen, as provided by the International Union of Pure and Applied Chemistry (IUPAC) and the National Institute of Standards and Technology (NIST), are utilized for this calculation.^{[1][2][3][4][5][6][7]}

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	19	[12.0096, 12.0116]	228.1824 - 228.2204
Hydrogen	H	16	[1.00784, 1.00811]	16.12544 - 16.12976
Oxygen	O	3	[15.99903, 15.99977]	47.99709 - 47.99931

For many practical applications, a conventional atomic weight is used. The conventional atomic weights are 12.011 amu for Carbon, 1.008 amu for Hydrogen, and 15.999 amu for Oxygen.^[2]^[3]

Molecular Weight Calculation

Using the conventional atomic weights, the molecular weight of **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde** is calculated as follows:

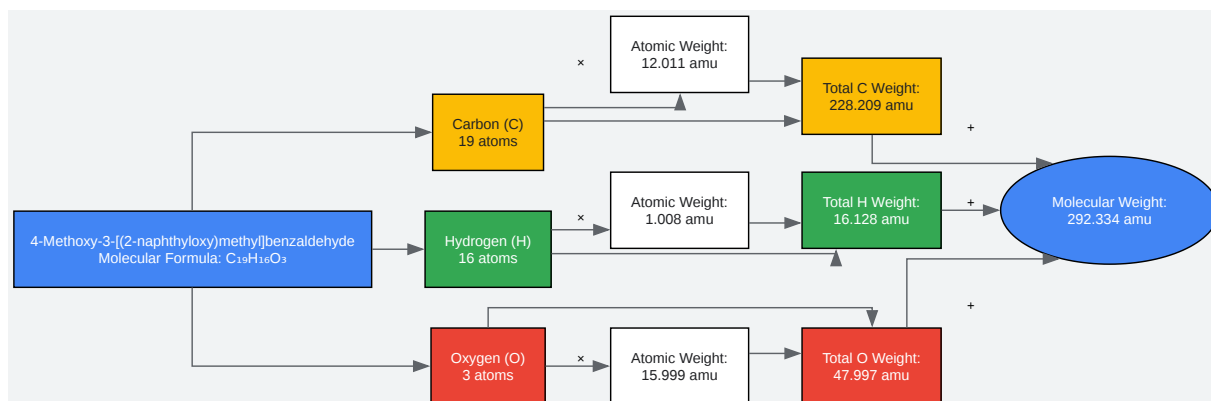
- Carbon: 19 atoms × 12.011 amu/atom = 228.209 amu
- Hydrogen: 16 atoms × 1.008 amu/atom = 16.128 amu
- Oxygen: 3 atoms × 15.999 amu/atom = 47.997 amu

Total Molecular Weight = 228.209 + 16.128 + 47.997 = 292.334 amu

This calculated value is consistent with commercially available data for this compound.

Visualization of Molecular Weight Calculation

The following diagram illustrates the workflow for calculating the molecular weight from the molecular formula and the atomic weights of the constituent elements.



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Caption: Calculation of the molecular weight of C₁₉H₁₆O₃.

Experimental Protocols for Molecular Weight Determination

The theoretical molecular weight can be experimentally verified using several analytical techniques. The choice of method depends on the required accuracy and the nature of the sample.

A. Mass Spectrometry

Mass spectrometry is a powerful technique for determining the molecular weight of a compound with high accuracy.

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion.
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument.

- Methodology:
 - Sample Preparation: Dissolve a small amount of **4-Methoxy-3-[(2-naphthyloxy)methyl]benzaldehyde** in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 mg/mL.
 - Ionization: Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). ESI is generally preferred for polar molecules.
 - Mass Analysis: The ionized molecules are accelerated in an electric field and their m/z is determined by the mass analyzer.
 - Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion ($[M+H]^+$ or $[M]^+$). The accurate mass of this peak is used to determine the molecular weight.

B. Titration

For compounds with acidic or basic functional groups, titration can be used to determine the equivalent weight, which can then be used to deduce the molecular weight if the number of acidic or basic groups per molecule is known. As an aldehyde, this compound does not have a readily titratable group for simple acid-base titration to determine molecular weight.

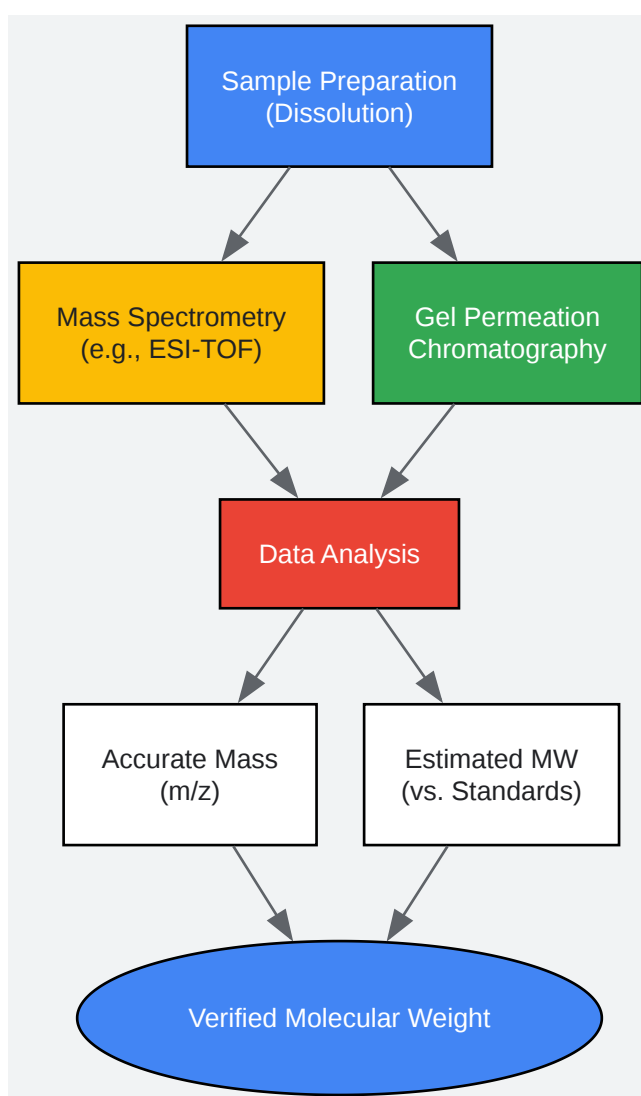
C. Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC)

While primarily used for polymers, GPC/SEC can provide an estimate of the molecular weight of smaller molecules by comparing their elution time to that of known standards.

- Objective: To estimate the molecular weight based on hydrodynamic volume.
- Instrumentation: A liquid chromatography system equipped with a GPC/SEC column and a refractive index or UV detector.
- Methodology:

- Calibration: Create a calibration curve by running a series of well-characterized molecular weight standards.
- Sample Analysis: Dissolve the compound in the mobile phase and inject it into the GPC/SEC system.
- Data Analysis: Determine the elution volume of the compound and use the calibration curve to estimate its molecular weight.

The following diagram illustrates a generalized experimental workflow for molecular weight determination.



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